Analytical techniques for characterizing Methyl 2-cyano-3-methylhexanoate

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Compound of Interest

Compound Name:	*Methyl 2-cyano-3-methylhexanoate*
CAS No.:	*90608-57-4*
Cat. No.:	*B12644103*

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An In-Depth Guide to the Analytical Characterization of **Methyl 2-cyano-3-methylhexanoate**

Authored by: A Senior Application Scientist

Introduction

Methyl 2-cyano-3-methylhexanoate is a multifunctional molecule featuring a nitrile, an ester, and an alkene group. This combination of functionalities makes it a potentially valuable building block in organic synthesis, particularly for the preparation of more complex molecules and heterocyclic systems in the pharmaceutical and specialty chemical industries. The precise arrangement of these groups, including the potential for E/Z isomerism around the double bond, necessitates a robust and multi-faceted analytical approach to ensure its identity, purity, and stability. This guide provides detailed application notes and protocols for the comprehensive characterization of **Methyl 2-cyano-3-methylhexanoate**, leveraging a suite of standard analytical techniques. The methodologies are designed for researchers, scientists, and drug development professionals who require a high degree of confidence in their analytical results.

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Gas Chromatography-Mass Spectrometry (GC-MS): Purity and Volatile Impurity Profiling

Causality Behind Experimental Choices

Gas chromatography is the premier technique for separating volatile and thermally stable compounds, making it ideally suited for the analysis of a moderately sized ester like **Methyl 2-cyano-3-methylhexanoate**. Coupling it with a mass spectrometer provides not only quantitative information based on retention time but also definitive structural information from the mass-to-charge ratio (m/z) of the parent molecule and its fragmentation patterns. A non-polar capillary column, such as one with a 5% phenyl polysiloxane stationary phase (e.g., HP-5), is selected for its versatility and ability to separate compounds primarily based on their boiling points, which is effective for purity assessments and identifying related volatile impurities.

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a 1 mg/mL solution of **Methyl 2-cyano-3-methylhexanoate** in a high-purity volatile solvent such as ethyl acetate or methylene chloride.
- Injection: Inject 1 µL of the prepared sample into the GC inlet. A split injection (e.g., 50:1 split ratio) is recommended to prevent column overloading and ensure sharp peaks.
- Chromatographic Separation: Perform the separation using the parameters outlined in the table below. The temperature program is designed to first provide good resolution at lower temperatures before ramping up to elute any less volatile components.
- Mass Spectrometry Detection: The mass spectrometer should be operated in electron ionization (EI) mode, which provides reproducible fragmentation patterns ideal for library matching and structural elucidation. A scan range of m/z 40-300 is appropriate to capture the molecular ion and key fragments.

Data Presentation: GC-MS Parameters

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Parameter	Value	Rationale
Column	HP-5 (or equivalent), 30 m x 0.25 mm I.D., 0.25 µm film thickness	Provides excellent separation of volatile and semi-volatile organic compounds.
Carrier Gas	Helium at a constant flow of 1.0 mL/min	Inert carrier gas that provides good chromatographic efficiency.
Injector Temp.	250 °C	Ensures rapid and complete volatilization of the analyte without thermal degradation.
Oven Program	Initial: 80 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)	Separates the analyte from solvent and potential impurities with varying boiling points.
MS Source Temp.	230 °C	Standard temperature for EI sources.
MS Quad Temp.	150 °C	Standard temperature for quadrupole mass analyzers.
Ionization Energy	70 eV	Standard energy for generating reproducible mass spectra.
Scan Range	m/z 40-300	Covers the expected molecular ion and key fragment ions.

Data Interpretation

The primary peak in the total ion chromatogram (TIC) will correspond to **Methyl 2-cyano-3-methylhexanoate**. The mass spectrum of this peak should display a molecular ion ($[M]^+$) at m/z 183. The fragmentation pattern is expected to show characteristic losses, such as the loss of the methoxy group ($-OCH_3$, m/z 152) and the ester group ($-COOCH_3$, m/z 124). The presence of a peak at m/z 59 is indicative of the $[COOCH_3]^+$ fragment. Purity is typically determined by area normalization, where the area of the main peak is expressed as a percentage of the total peak area in the chromatogram.

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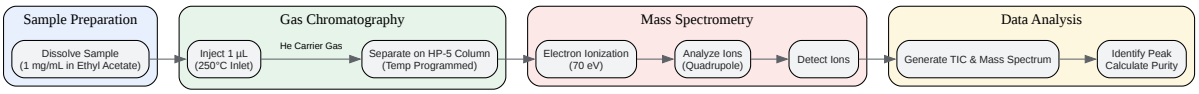
Visualization: GC-MS Experimental Workflow



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Caption: Workflow for purity analysis by GC-MS.

High-Performance Liquid Chromatography (HPLC): Purity and Non-Volatile Impurity Analysis

Causality Behind Experimental Choices

While GC-MS is excellent for volatile compounds, HPLC is superior for analyzing non-volatile or thermally labile impurities that might be present from the synthesis, such as starting materials or polymerization products. A reversed-phase C18 column is the workhorse of modern HPLC, separating compounds based on their hydrophobicity. An isocratic mobile phase of acetonitrile and water provides a stable baseline and reproducible retention times, which is ideal for quality control applications.[1] The ester and nitrile functionalities contain chromophores that allow for UV detection, typically around 210-220 nm, where many organic molecules absorb light.[1]

Experimental Protocol: Reversed-Phase HPLC

- Mobile Phase Preparation: Prepare the mobile phase by mixing HPLC-grade acetonitrile and water in a 60:40 (v/v) ratio. Filter and degas the mobile phase before use to prevent pump and column issues.

- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a final concentration of approximately 0.5 mg/mL. Filter the solution through a 0.45 µm syringe filter to remove any particulate matter.

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- Chromatographic Analysis: Equilibrate the column with the mobile phase until a stable baseline is achieved. Inject 10 µL of the sample and run the analysis according to the parameters in the table below.
- Detection: Monitor the column eluent at 215 nm.

Data Presentation: HPLC Parameters

Parameter	Value	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm particle size	Standard for reversed-phase separation based on hydrophobicity.
Mobile Phase	Acetonitrile:Water (60:40 v/v), isocratic	Provides good separation for moderately polar analytes with stable retention.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm I.D. column, balancing analysis time and pressure.
Column Temp.	30 °C	Maintains consistent retention times and improves peak shape.
Detection	UV at 215 nm	Wavelength at which the ester and nitrile chromophores exhibit absorbance.
Injection Vol.	10 µL	A standard volume that balances sensitivity and peak broadening.

Data Interpretation

The purity of **Methyl 2-cyano-3-methylhexanoate** is determined by the area percentage of its corresponding peak in the chromatogram. The retention time should be consistent across injections. Any other peaks represent impurities, which can be quantified relative to the main

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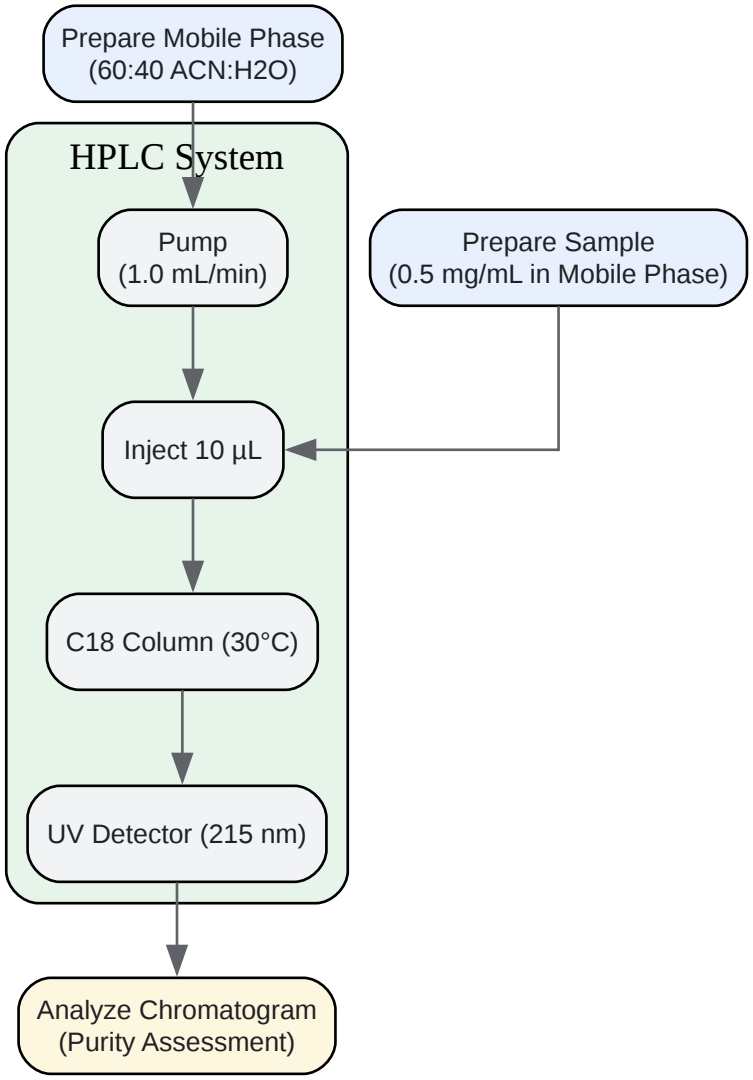
peak. For unknown impurities, fractions can be collected for further analysis by mass spectrometry or NMR.

Visualization: HPLC Experimental Workflow



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Caption: Workflow for purity analysis by HPLC.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structure Elucidation

Causality Behind Experimental Choices

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NMR spectroscopy is the most powerful tool for the unambiguous determination of molecular structure. ^{1}H NMR provides information about the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. ^{13}C NMR reveals the number of different types of carbon atoms in the molecule. Using a standard deuterated solvent like chloroform-d ($CDCl_3$) with tetramethylsilane (TMS) as an internal standard is a routine practice that ensures data comparability.[2] Two-dimensional NMR techniques like COSY and HSQC can be employed if needed to resolve complex spin systems and definitively assign proton-carbon correlations.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 10-20 mg of **Methyl 2-cyano-3-methylhexanoate** in ~0.7 mL of $CDCl_3$ containing 0.03% TMS in a standard 5 mm NMR tube.
- ^{1}H NMR Acquisition: Acquire the proton spectrum on a 400 MHz or higher spectrometer. A sufficient number of scans should be averaged to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the proton-decoupled carbon spectrum. A larger number of scans will be necessary due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

Data Presentation: Predicted NMR Data for **Methyl 2-cyano-3-methylhexanoate**

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Assignment	Predicted ^{1}H Shift (ppm)	Predicted Multiplicity	Predicted ^{13}C Shift (ppm)
-CH_3 (Hexyl)	~0.9	Triplet (t)	~14
-CH_2- (Hexyl)	~1.3-1.5	Multiplet (m)	~22, ~30
-CH_2- (Hexyl, adjacent to C=C)	~2.3	Triplet (t)	~35
C-CH_3 (on C=C)	~2.1	Singlet (s)	~25
-OCH_3 (Ester)	~3.8	Singlet (s)	~53
C=C-H	~6.8	Singlet (s)	~150
C-CN (on C=C)	-	-	~105
C≡N	-	-	~116
C=O	-	-	~165

Note: These are predicted values and may vary slightly based on the actual E/Z isomer ratio and solvent effects.

Data Interpretation

The ^{1}H NMR spectrum is expected to show distinct signals for the methyl ester protons, the vinylic proton, the methyl group on the double bond, and the protons of the hexyl chain. The chemical shift of the vinylic proton (~6.8 ppm) is a key indicator of the α,β-unsaturated cyanoester system. The lack of coupling for this proton suggests the major isomer has the proton and the hexyl group on the same carbon of the double bond. The ^{13}C NMR spectrum will confirm the presence of all carbon atoms, with characteristic downfield shifts for the carbonyl carbon (~165 ppm), the carbons of the double bond, and the nitrile carbon (~116 ppm).

Visualization: NMR Signal-to-Structure Correlation

Caption: Correlation of key NMR signals to the molecular structure.

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Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Confirmation

Causality Behind Experimental Choices

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, providing a molecular "fingerprint."[3] For **Methyl 2-cyano-3-methylhexanoate**, FT-IR is essential to confirm the simultaneous presence of the nitrile (C≡N), ester (C=O), and alkene (C=C) groups. Attenuated Total Reflectance (ATR) is a common sampling technique for liquids as it requires minimal sample preparation.[4]

Experimental Protocol: FT-IR-ATR

- Instrument Background: Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Collect a background spectrum of the empty ATR stage.
- Sample Application: Place a single drop of neat **Methyl 2-cyano-3-methylhexanoate** directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The resulting spectrum is usually displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Data Presentation: Characteristic FT-IR Absorption Bands

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Functional Group	Characteristic Absorption (cm^{-1})	Vibration Type
C-H (Alkyl)	2850 - 3000	Stretching
C≡N (Nitrile)	2220 - 2240	Stretching
C=O (Ester, conjugated)	1710 - 1730	Stretching
C=C (Alkene)	1620 - 1650	Stretching
C-O (Ester)	1100 - 1300	Stretching

Data Interpretation

The FT-IR spectrum provides clear evidence for the key functional groups. A sharp, intense peak around 2230 cm^{-1} is a definitive indicator of the nitrile group.[5] A strong, sharp absorption in the 1710-1730 cm^{-1} region confirms the conjugated ester carbonyl group.[6] The C=C double bond will show a weaker absorption around 1630 cm^{-1}. Finally, the broad set of peaks below 3000 cm^{-1} corresponds to the C-H stretching of the alkyl portions of the molecule.

Visualization: FT-IR Analysis Workflow

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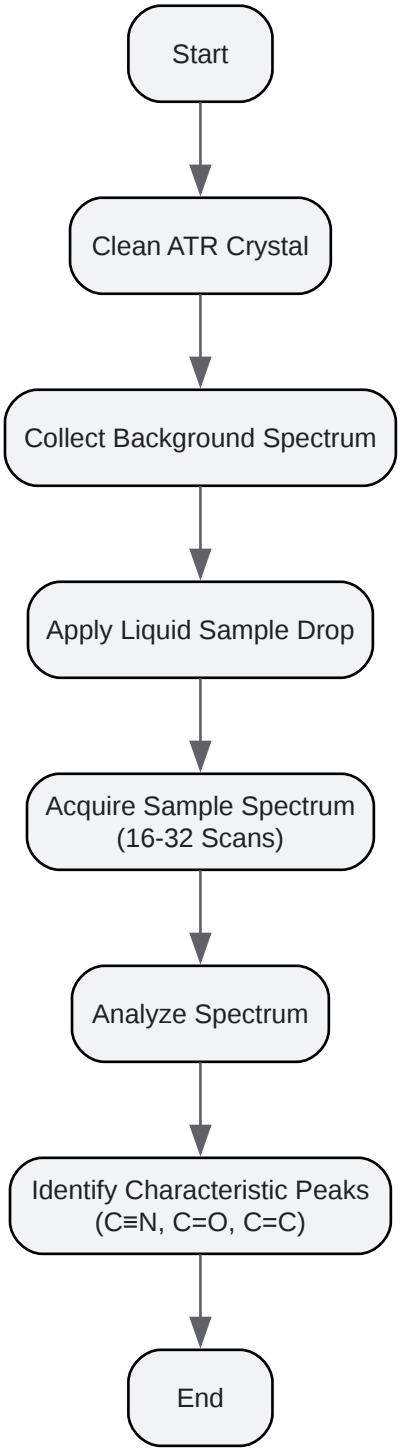

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Caption: Workflow for functional group analysis by FT-IR.

Conclusion

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The characterization of **Methyl 2-cyano-3-methylhexanoate** requires a multi-technique approach to ensure a comprehensive understanding of its structure and purity. GC-MS provides essential information on volatility and purity, HPLC assesses non-volatile impurities, FT-IR confirms the presence of key functional groups, and NMR spectroscopy delivers the definitive structural proof. Together, these techniques form a self-validating system, providing researchers and developers with the high-confidence data necessary for advancing their scientific and commercial objectives.

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